

Personal protective equipment for handling Armillarisin A

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Compound of Interest

Compound Name: Armillarisin A

Cat. No.: B1667603

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Essential Safety and Handling Guide for Armillarisin A

This document provides crucial safety and logistical information for the handling and disposal of **Armillarisin A**, a bioactive coumarin compound.^[1] The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Chemical and Physical Properties

A summary of the known quantitative data for **Armillarisin A** is presented below.^{[2][3]}

Property	Value	Source
CAS Number	53696-74-5	^{[2][3]}
Molecular Formula	C ₁₂ H ₁₀ O ₅	^[2]
Molecular Weight	234.2 g/mol	^{[2][3]}
Melting Point	250-255°C	^[3]
Appearance	Solid	
Storage Temperature	2-8 °C, protect from light	

Personal Protective Equipment (PPE)

Due to its biological activity, including the modulation of critical signaling pathways like NF-κB and MAPK, **Armillarisin A** should be handled with appropriate care to prevent accidental exposure.^[4] The following PPE is mandatory when handling **Armillarisin A** in solid or solution form.^{[5][6][7]}

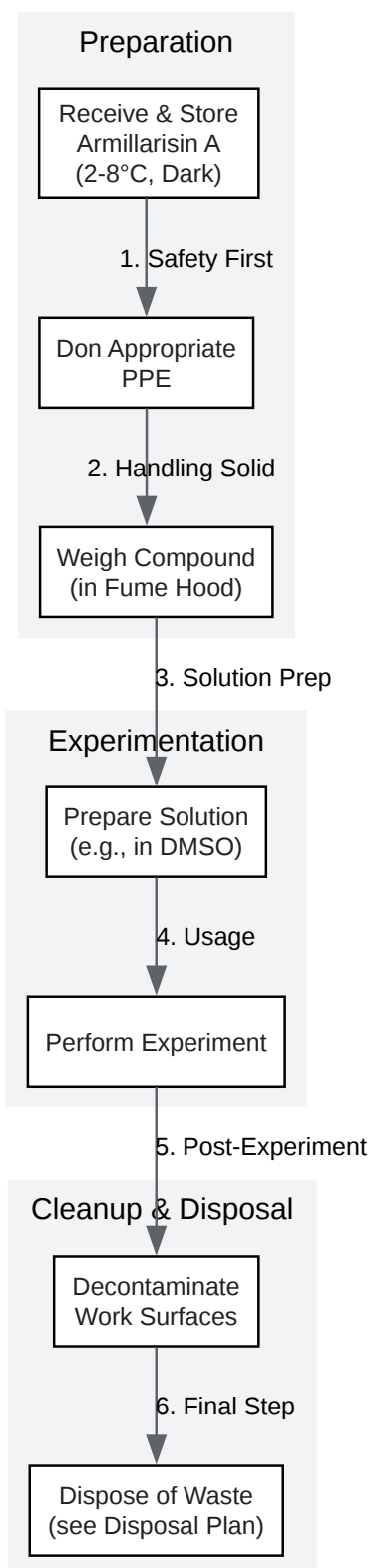
PPE Category	Specific Requirements
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile). Change gloves immediately if contaminated.
Eye Protection	Use safety glasses with side shields or goggles.
Body Protection	A standard laboratory coat is required. For procedures with a high risk of splashing, a chemically resistant apron should be worn over the lab coat.
Respiratory Protection	For handling the solid compound outside of a certified chemical fume hood, a NIOSH-approved respirator (e.g., N95) is recommended to prevent inhalation of fine particles. ^[7]

Operational Plans: Handling and Experimental Protocols

Adherence to standard laboratory safety procedures is essential. Always handle **Armillarisin A** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.^{[5][6]}

General Handling Workflow

The following diagram outlines the standard workflow for handling **Armillarisin A** from receipt to disposal.



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Caption: Workflow for safe handling of **Armillarisin A**.

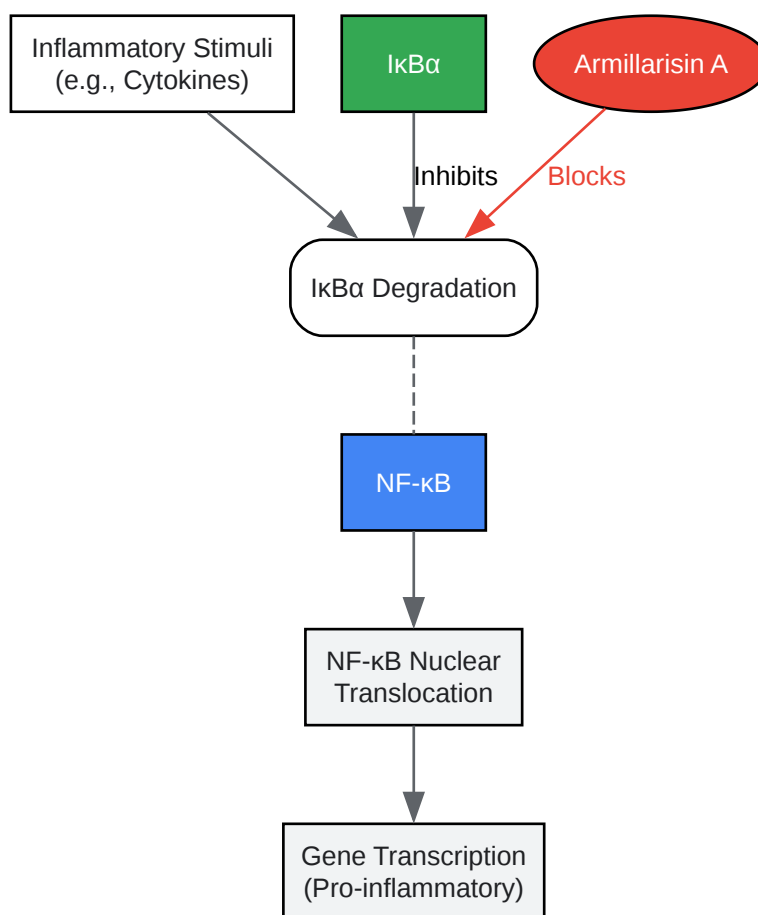
Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol provides a step-by-step method for preparing a stock solution of **Armillarisin A**.

- Preparation:
 - Ensure all necessary PPE is worn correctly.[\[5\]](#)[\[6\]](#)
 - Perform all operations within a certified chemical fume hood.
 - Calculate the required mass of **Armillarisin A** (MW: 234.2 g/mol) for the desired volume of 10 mM stock solution. For 10 mL, this is: $0.01\text{ L} \times 0.01\text{ mol/L} \times 234.2\text{ g/mol} = 0.02342\text{ g}$ (23.42 mg).
- Weighing:
 - Tare a clean, dry microcentrifuge tube or glass vial on an analytical balance.
 - Carefully add approximately 23.42 mg of **Armillarisin A** powder to the container. Record the exact weight.
- Dissolution:
 - Add the appropriate volume of a suitable solvent (e.g., Dimethyl Sulfoxide - DMSO) to the container to achieve the desired concentration based on the actual weight.
 - Vortex or sonicate the solution until the **Armillarisin A** is completely dissolved.
- Storage:
 - Label the container clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the stock solution at -20°C or -80°C for long-term stability, protected from light.

Signaling Pathway Modulation

Armillarisin A has been shown to inhibit the NF- κ B signaling pathway, which is a key regulator of inflammation and cell survival.[4] Understanding this mechanism is vital for researchers in drug development.



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Caption: **Armillarisin A**'s inhibitory effect on the NF- κ B pathway.[4]

Disposal Plans

Proper disposal of unused **Armillarisin A** and contaminated materials is critical to prevent environmental contamination and ensure compliance with regulations.

Waste Categorization and Disposal Procedures

Waste Type	Disposal Procedure
Solid Armillarisin A	Treat as chemical waste. Collect in a clearly labeled, sealed container. Dispose of through your institution's Environmental Health and Safety (EHS) office.[8]
Contaminated Labware (Gloves, Tubes, etc.)	Place all contaminated disposable items into a designated chemical waste bag or container. This container should be sealed and disposed of via the institutional EHS program.
Aqueous Solutions	Small quantities of dilute aqueous solutions may be disposable down the drain with copious amounts of water, depending on local regulations. Always consult your institution's EHS guidelines before doing so.
Organic Solvent Solutions	Collect all solutions containing organic solvents (e.g., DMSO) in a designated, labeled hazardous waste container. Do not mix incompatible waste streams. Arrange for pickup and disposal by your institution's EHS office.[9]
Empty Stock Bottles	Triple-rinse the empty container with a suitable solvent. The rinsate should be collected as hazardous waste. After rinsing, deface the label and dispose of the container in the regular trash or recycling, as per institutional policy.[10]

Important Note: Never dispose of solid chemical waste or concentrated solutions in the regular trash or down the sewer.[11][12] When in doubt, always consult with your institution's designated safety officer or EHS department for specific guidance.

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